

Comparative Environmental Impact Assessment of Propamocarb Hydrochloride and Alternative Fungicides

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Compound of Interest

Compound Name: *Propamocarb hydrochloride*

Cat. No.: *B166676*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the environmental impact of **Propamocarb hydrochloride** and its alternatives used for the control of Oomycete pathogens. The information is intended to assist researchers and professionals in making informed decisions regarding fungicide selection, considering their potential environmental fate and ecotoxicity.

Quantitative Environmental Impact Data

The following tables summarize the key environmental fate and ecotoxicity data for **Propamocarb hydrochloride** and five common alternatives: Mancozeb, Chlorothalonil, Metalaxyl, Fosetyl-Al, and Fluopicolide.

Table 1: Environmental Fate and Physicochemical Properties

Parameter	Propamocarb hydrochloride	Mancozeb	Chlorothalonil	Metalaxyl	Fosetyl-Al	Fluopicolide
Soil Half-life (DT ₅₀ , days)	9 - 459 (aerobic)	<2 - 8 (aerobic)	1 - 2 months	7 - 170	Not persistent	1.4 - 4.9
Water Half-life (DT ₅₀)	Stable to hydrolysis	<2 days	38.1 days (pH 9)	>4 weeks (stable)	May persist	Not significant
Soil Organic Carbon Partition Coefficient (K _{oc} , mL/g)	100 (estimated)	70 - 2000	900 - 14,000	50	Very mobile	Moderate
Water Solubility (mg/L)	>700,000	6	<1	8,400	High	Moderate
Vapor Pressure (mPa at 25°C)	8.0 x 10 ⁻⁴	Negligible	7.6 x 10 ⁻⁵	-	Low	Will not volatilize

Table 2: Ecotoxicity to Non-Target Organisms

Organism	Endpoint	Propam ocarb hydroch loride	Mancoz eb	Chlorot halonil	Metalax yl	Fosetyl- Al	Fluopic olide
Avian (Bobwhite quail)	Acute Oral LD ₅₀ (mg/kg bw)	>1842	Slightly toxic	Practical ly non- toxic	Practical ly non- toxic	Low toxicity	Not specified
Fish (Rainbow trout)	96-hr LC ₅₀ (mg/L)	Practical ly non- toxic	Highly toxic	0.25	>100	>100	Not specified
Aquatic Invertebrate (Daphnia magna)	48-hr EC ₅₀ (mg/L)	Slightly toxic	Highly toxic	0.07	12.5 - 28	>100	Not specified
Algae (Green algae)	72-hr EC ₅₀ (mg/L)	Growth adversely affected	Not specified	0.12	Not specified	Low to moderate toxicity	Not specified
Honeybee (Apis mellifera)	Acute Contact LD ₅₀ (µg/bee)	>100	Low toxicity	Moderate ly toxic	Non-toxic	Low toxicity	Not specified
Earthworm (Eisenia fetida)	14-day LC ₅₀ (mg/kg soil)	Not of concern	Moderate ly toxic	Toxic	Not specified	Low to moderate toxicity	Not specified

Experimental Protocols

The ecotoxicity data presented in this guide are primarily based on standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD). These guidelines

provide detailed methodologies to ensure the quality and comparability of data. Below are brief descriptions of the key experimental protocols.

Acute Oral Toxicity (based on OECD Guideline 423)

This test determines the acute oral toxicity of a substance. The substance is administered in a single dose to a group of rodents, and the animals are observed for up to 14 days. The number of mortalities is recorded to determine the LD₅₀ (the dose that is lethal to 50% of the test population).

Fish, Acute Toxicity Test (based on OECD Guideline 203)

This test evaluates the acute toxicity of a substance to fish. Fish are exposed to the test substance in water for 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours to determine the LC₅₀ (the concentration that is lethal to 50% of the test population).

Daphnia sp. Acute Immobilisation Test (based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to *Daphnia magna*, a small freshwater crustacean. The daphnids are exposed to the test substance for 48 hours, and the number of immobilized individuals is recorded to determine the EC₅₀ (the concentration that causes immobilization in 50% of the test population).

Freshwater Alga and Cyanobacteria, Growth Inhibition Test (based on OECD Guideline 201)

This test determines the effect of a substance on the growth of freshwater algae. Algal cultures are exposed to the test substance for 72 hours, and the inhibition of growth is measured to determine the EC₅₀ (the concentration that causes a 50% reduction in growth).

Terrestrial Plant Test: Seedling Emergence and Seedling Growth Test (based on OECD Guideline 208)

This test evaluates the effects of a substance on the emergence and growth of terrestrial plants. Seeds are planted in treated soil, and the effects on seedling emergence, growth, and overall health are observed over a period of 14 to 21 days.

Signaling Pathways and Mechanisms of Toxicity

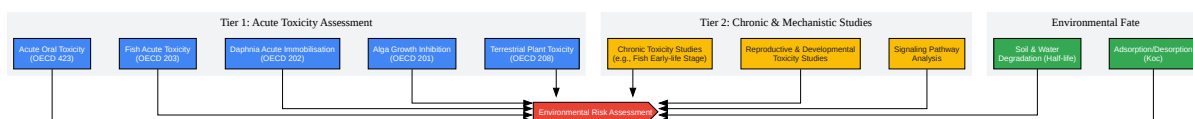
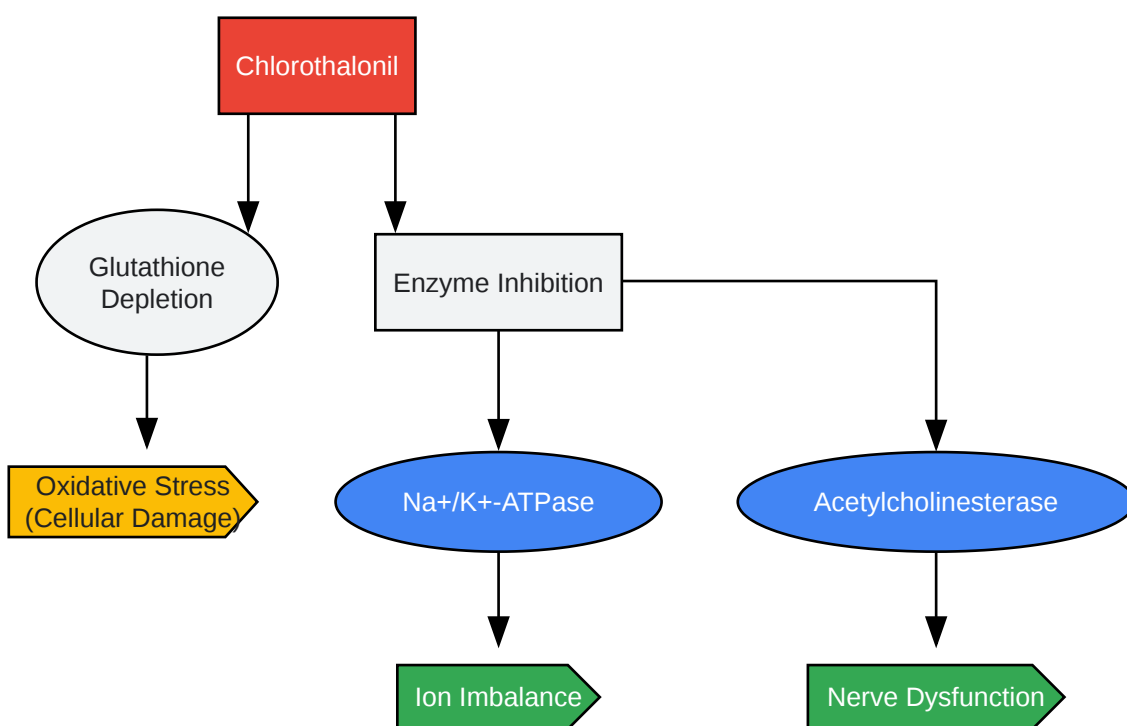
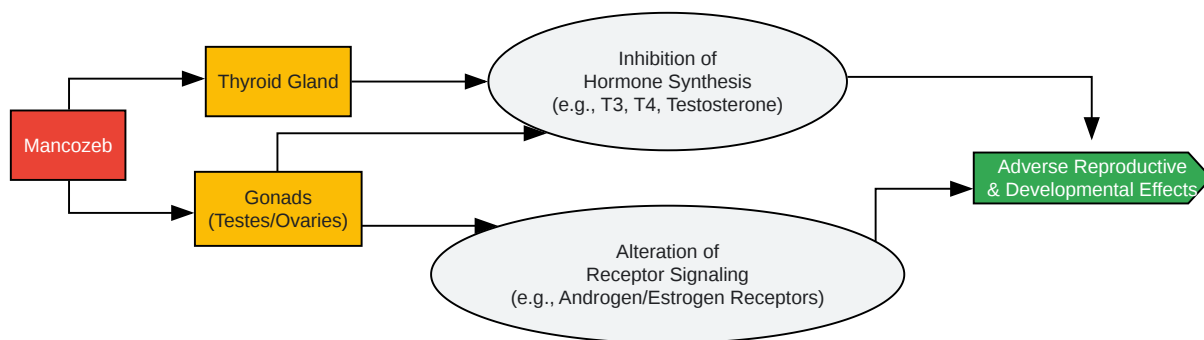
Understanding the mechanisms by which these fungicides exert their effects on non-target organisms is crucial for a comprehensive environmental impact assessment.

Propamocarb hydrochloride

The exact mechanism of toxicity in non-target organisms is not fully elucidated. It is known to be a lipid synthesis inhibitor in Oomycetes.

Mancozeb: Endocrine Disruption

Mancozeb is a known endocrine disruptor. It can interfere with the thyroid and gonadal systems by inhibiting hormone synthesis and altering receptor signaling pathways.^{[1][2][3]} This can lead to reproductive and developmental issues in exposed organisms.



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